Structure-Activity Relationship Analysis of Ludartin and its Analogs: A Comparative Guide

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Compound of Interest

Compound Name:	*Duartin (-)*
CAS No.:	*17934-04-2*
Cat. No.:	*B091278*

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For the attention of: Researchers, scientists, and drug development professionals.

Disclaimer: Initial searches for "Duartin" did not yield specific structure-activity relationship (SAR) data. However, extensive information was found for "Ludartin," a structurally similar cytotoxic guaianolide. This guide therefore focuses on the SAR of Ludartin and its derivatives as a relevant and data-rich alternative.

This guide provides a comparative analysis of the cytotoxic activity of the natural product Ludartin and its semi-synthetic amino analogs. The structure-activity relationships are explored, supported by quantitative experimental data from in vitro cytotoxicity screening against a panel of human cancer cell lines. Detailed experimental protocols and visual diagrams of the experimental workflow and a key signaling pathway are included to provide a comprehensive resource for researchers in oncology and medicinal chemistry.

Structure-Activity Relationship (SAR) Insights

Ludartin is a sesquiterpene lactone of the guaianolide type, characterized by an α-methylene-γ-lactone moiety. This functional group is a key electrophilic center, susceptible to Michael-type

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addition reactions with nucleophiles such as the thiol groups in cysteine residues of proteins.[1] This reactivity is believed to be a primary mechanism of its biological activity.

The SAR studies on Ludartin and its amino analogs reveal several key findings:

- Modification of the α-methylene-γ-lactone Moiety: The addition of various amino groups to the α-methylene-γ-lactone moiety of Ludartin via Michael addition has been shown to modulate its cytotoxic activity and selectivity.[2][3] This suggests that this part of the molecule is crucial for its biological effect.
- Nature of the Amino Substituent: The nature of the amino group introduced significantly influences the cytotoxic potency and selectivity.
  - Secondary amino analogs generally exhibit better activity compared to primary analogs.[3]
  - For instance, the diethylamine (6) and piperidine (10) analogs showed a twofold increase in cytotoxicity against colon cancer cells (HCT-116) while retaining similar activity against leukemia cells (THP-1) as the parent Ludartin.[3]
  - The incorporation of a morpholine ring (analog 11) led to increased cytotoxicity and selectivity towards the leukemia cell line (THP-1).[3]
  - In contrast, analogs with imidazole (13), 4-nitroimidazole (14), and benzotriazole (16) substituents showed a complete loss of cytotoxicity.[3]
- Selective Cytotoxicity: The modifications can lead to enhanced and more selective cytotoxicity. For example, the (11R)-13-(6-Nitroindazole)-11,13-dihydroludartin analog (17) was found to be four times more potent than Ludartin against prostate cancer cells (PC-3).[2] Similarly, the (11R)-13-(6-nitroindazole)-11,13-dihydroludartin analog (18) exhibited threefold selective cytotoxicity for lung cancer cell lines (A-549).[2]

These findings underscore the importance of the α-methylene-γ-lactone moiety as a pharmacophore and demonstrate that targeted chemical modifications can lead to the development of more potent and selective anticancer agents.

Quantitative Data Presentation

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The cytotoxic activity of Ludartin and its amino analogs was evaluated against a panel of human cancer cell lines. The half-maximal inhibitory concentration (IC50) values, which represent the concentration of a compound required to inhibit cell growth by 50%, are summarized in the table below.

Compound	Lung (A-549) IC50 (μM)	Leukemia (THP-1) IC50 (μM)	Prostate (PC-3) IC50 (μM)	Colon (HCT-116) IC50 (μM)
Ludartin (1)	7.4	3.1	7.5	6.9
(11R)-13-(Diethyl amine)-11,13-dihydroludartin (6)	-	~3.1	-	<3.5
(11R)-13-(piperidine)-11,13-dihydroludartin (10)	-	~3.1	-	<3.5
(11R)-13-(Morpholine)-11,13-dihydroludartin (11)	>50	2.8	>50	>50
(11R)-13-(6-Nitroindazole)-11,13-dihydroludartin (17)	-	-	2.2	-
(11R)-13-(6-nitroindazole)-11,13-dihydroludartin (18)	2.6	-	-	-

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Data sourced from multiple studies.[2][3] A hyphen (-) indicates that the data was not provided in the referenced sources.

Experimental Protocols

The cytotoxic activity of Ludartin and its analogs was determined using the Sulforhodamine B (SRB) colorimetric assay.[2][3]

Principle of the SRB Assay:

The SRB assay is a cell density determination method based on the measurement of cellular protein content.[4][5] Sulforhodamine B, a bright-pink aminoxanthene dye, binds to basic amino acid residues of cellular proteins under mildly acidic conditions. The amount of bound dye is directly proportional to the total protein mass and, consequently, to the number of cells.[3][4]

Step-by-Step Procedure:

- Cell Seeding:
  - Harvest and count cells, ensuring high viability (>95%).
  - Seed cells in 96-well microtiter plates at an appropriate density.
  - Include wells with medium only to serve as a background control.
  - Incubate the plate for 24 hours at 37°C in a 5% CO2 incubator to allow for cell attachment.[3]
- Compound Treatment:
  - Prepare serial dilutions of the test compounds (Ludartin and its analogs) from a stock solution, typically in DMSO.
  - The final DMSO concentration in the wells should be kept low (e.g., below 0.5%) to avoid solvent toxicity.
  - Add the diluted compounds to the respective wells.

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- Include untreated cells as a negative control and a known cytotoxic agent as a positive control.
- Incubate the plates for a specified period (e.g., 48 hours).

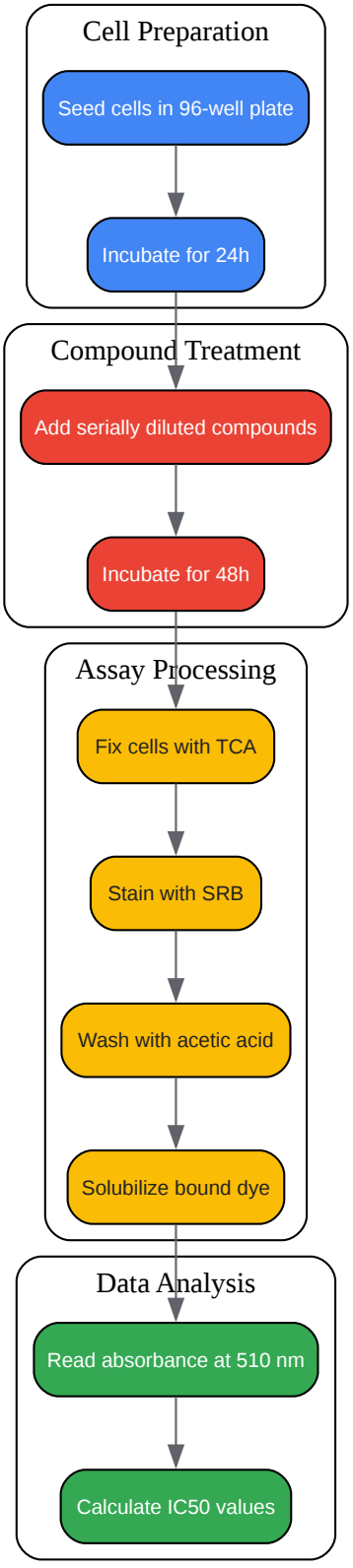
- Cell Fixation:
  - After the incubation period, remove the cell culture supernatant.
  - Gently add cold 10% (w/v) trichloroacetic acid (TCA) to each well to fix the cells.[6]
  - Incubate the plates at 4°C for at least 1 hour.[2][6]
- Staining:
  - Wash the plates four to five times with slow-running tap water or 1% (v/v) acetic acid to remove the TCA.[2][6]
  - Allow the plates to air-dry completely.
  - Add 0.057% or 0.4% (w/v) SRB solution to each well and incubate at room temperature for 30 minutes.[2][6]
- Washing:
  - Immediately wash the plates four times with 1% (v/v) acetic acid to remove unbound dye.[2][6]
  - Allow the plates to air-dry completely.
- Solubilization and Absorbance Reading:
  - Add 10 mM Tris base solution (pH 10.5) to each well to solubilize the protein-bound dye.[4][6]
  - Place the plate on a shaker for 5-10 minutes to ensure complete solubilization.[3]
  - Read the absorbance of each well using a microplate reader at a wavelength of 510 nm or 540 nm.[2][4][6]

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- Data Analysis:
  - The percentage of cell growth inhibition is calculated using the following formula: % cells killed = 100 - [mean OD(treated sample) / mean OD(untreated control)] x 100.[6]
  - The IC50 value is determined by plotting the percentage of cell viability against the logarithm of the compound concentration and fitting the data to a sigmoidal dose-response curve.[3]

Mandatory Visualizations

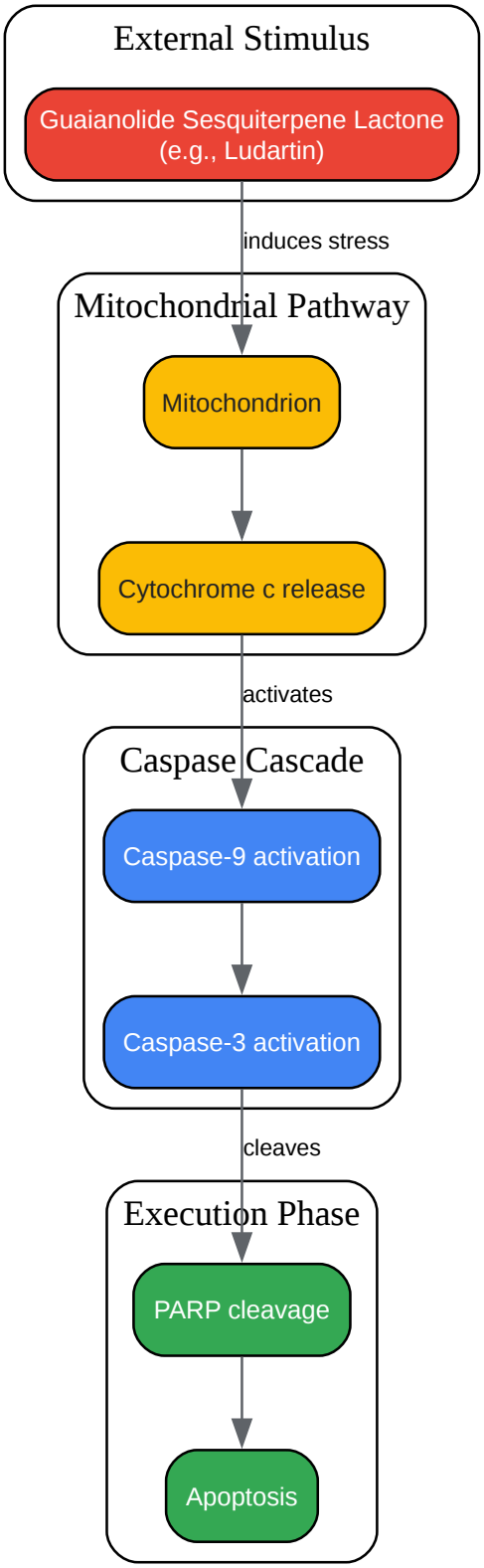
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Caption: Workflow of the Sulforhodamine B (SRB) assay for cytotoxicity testing.

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Caption: Proposed apoptotic signaling pathway for cytotoxic guaianolides.

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